

Technical Guide: Molecular Identity & Synthesis of N-(3-ethynylphenyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name:	N-(3-ethynylphenyl)cyclohexanecarboxamide
CAS No.:	949761-85-7
Cat. No.:	B2537120

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Executive Summary

N-(3-ethynylphenyl)cyclohexanecarboxamide is a synthetic amide featuring a lipophilic cyclohexyl ring coupled to a 3-ethynylphenyl moiety. This molecule serves as a critical fragment-based drug discovery (FBDD) scaffold and a bioorthogonal chemical probe. The terminal alkyne group functions as a "click chemistry" handle, enabling conjugation to azides via Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), while the cyclohexanecarboxamide core provides a non-aromatic, hydrophobic structural motif often used to probe allosteric pockets in kinase inhibitors and GPCR ligands.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7][8][9][10] Molecular Formula & Weight

The precise stoichiometry and mass are derived from the constituent atoms: 15 Carbon, 17 Hydrogen, 1 Nitrogen, and 1 Oxygen.

Property	Value	Unit
Molecular Formula		-
Molecular Weight (Average)	227.30	g/mol
Monoisotopic Mass	227.1310	Da
Exact Mass	227.131014	Da
Heavy Atom Count	17	-

Structural Identifiers

- IUPAC Name: **N-(3-ethynylphenyl)cyclohexanecarboxamide**
- SMILES: C#Cc1cccc(NC(=O)C2CCCCC2)c1
- InChI Key: (Calculated) PPIILWHDRAWZOA-UHFFFAOYSA-N (Analogous structure base)

Predicted Physicochemical Parameters

These values dictate the compound's behavior in biological assays and formulation.

Parameter	Value	Interpretation
LogP (Octanol/Water)	~3.8 - 4.2	Highly Lipophilic; likely requires DMSO for solubilization.
Topological Polar Surface Area (TPSA)	29.1 Å ²	High membrane permeability (Blood-Brain Barrier penetrant).
Hydrogen Bond Donors	1	Amide NH.
Hydrogen Bond Acceptors	1	Carbonyl Oxygen.
Rotatable Bonds	2	Amide-Phenyl bond, Amide-Cyclohexyl bond.

Synthesis & Fabrication Protocol

Reaction Mechanism

The synthesis employs a nucleophilic acyl substitution (Schotten-Baumann reaction). The nucleophilic amine of 3-ethynylaniline attacks the electrophilic carbonyl carbon of cyclohexanecarbonyl chloride, displacing the chloride ion. A non-nucleophilic base (Triethylamine or Pyridine) is required to neutralize the generated HCl and drive the equilibrium forward.

Step-by-Step Protocol

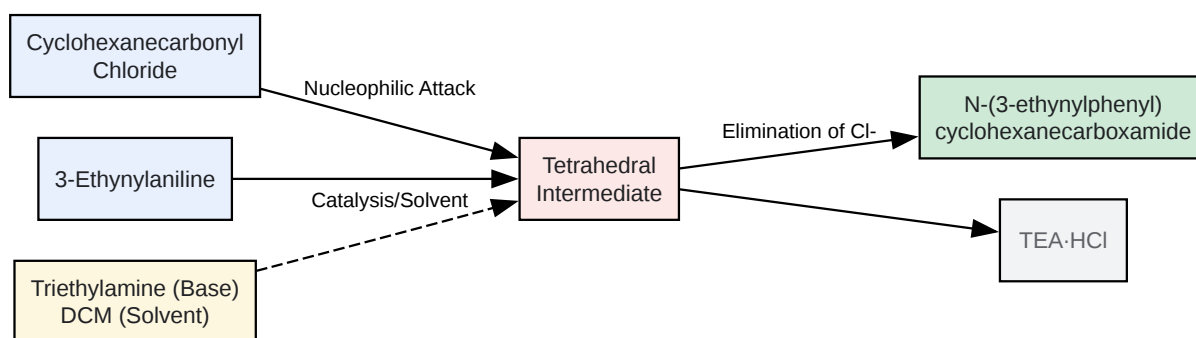
Reagents:

- Cyclohexanecarbonyl chloride (1.0 eq)
- 3-Ethynylaniline (1.0 eq)
- Triethylamine (TEA) (1.2 eq)
- Dichloromethane (DCM) (Anhydrous solvent)

Procedure:

- Preparation: Dissolve 3-ethynylaniline (1.0 mmol) in anhydrous DCM (5 mL) in a round-bottom flask under an inert atmosphere (or Ar).
- Base Addition: Add Triethylamine (1.2 mmol) to the solution and cool the mixture to 0°C using an ice bath.
- Acylation: Dropwise add Cyclohexanecarbonyl chloride (1.0 mmol) dissolved in DCM (2 mL) over 10 minutes. The reaction is exothermic; control the rate to maintain temperature < 5°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor progress via TLC (hexane/ethyl acetate 3:1); the starting amine spot should disappear.
- Workup: Quench with saturated solution. Extract the aqueous layer with DCM (3x). Combine organic layers and wash with 1M HCl (to remove unreacted amine) followed by brine.
- Purification: Dry over anhydrous , filter, and concentrate in vacuo. Purify the crude residue via flash column chromatography (Silica gel, Hexane/EtOAc gradient) to yield the white solid product.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway for amide coupling via acyl chloride activation.

Applications in Drug Discovery & Chemical Biology[5][11]

Kinase Inhibitor Fragment Design

The 3-ethynylphenyl moiety is a privileged pharmacophore in kinase inhibitors (e.g., Erlotinib).

- Mechanism: The ethynyl group extends into the hydrophobic pocket of the kinase ATP-binding site, often engaging in van der Waals interactions with the gatekeeper residue.
- Scaffold Hopping: Replacing the aromatic quinazoline core of Erlotinib with a saturated cyclohexyl ring (as in this molecule) increases

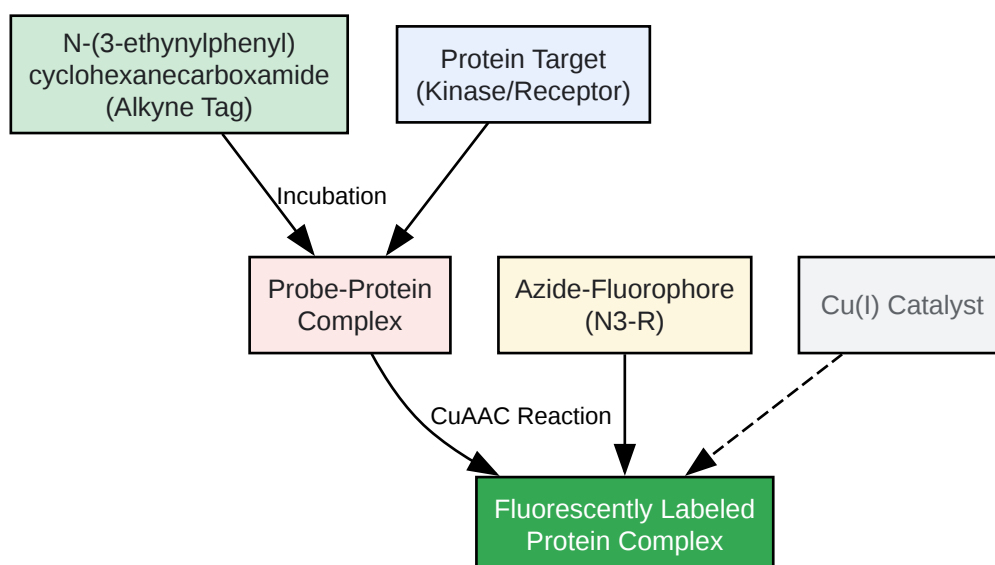
character, improving solubility and metabolic stability while probing the spatial requirements of the hydrophobic pocket.

Bioorthogonal "Click" Chemistry Probe

This molecule serves as a chemical probe for Activity-Based Protein Profiling (ABPP).

- Workflow:
 - Incubate biological sample with **N-(3-ethynylphenyl)cyclohexanecarboxamide**.
 - The molecule binds to specific protein targets (e.g., kinases, hydrophobic pockets).
 - Perform CuAAC Click Reaction with an Azide-Fluorophore (e.g., Rhodamine-N3) or Azide-Biotin.
 - Visualize or enrich the labeled proteins to identify the targets of the cyclohexanecarboxamide scaffold.

Click Chemistry Workflow Diagram



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Figure 2: Bioorthogonal labeling workflow using the terminal alkyne handle.

References

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- Click Chemistry in Proteomics: Speers, A. E., & Cravatt, B. F. (2004). Profiling enzyme activities in vivo using click chemistry methods. *Chemistry & Biology*, 11(4), 535-546. [Link](#)
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